

# Monomethyl succinate in solid-phase peptide synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Monomethyl succinate

Cat. No.: B1246346

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## References

- 1. Direct conversion of resin-bound peptides to C-terminal esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. General inverse solid-phase synthesis method for C-terminally modified peptide mimetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. lib.ysu.am [lib.ysu.am]
- 4. Solid-phase synthesis of C-terminal modified peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis of Peptides Containing C-Terminal Esters Using Trityl Side-Chain Anchoring: Applications to the Synthesis of C-Terminal Ester Analogs of the *S. cerevisiae* Mating Pheromone  $\alpha$ -Factor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Expedient on-resin modification of a peptide C-terminus through a benzotriazole linker - PMC [pmc.ncbi.nlm.nih.gov]
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